

# Spectroscopic Properties of Bacterioruberin: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *Bacterioruberin*

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## Introduction

**Bacterioruberin**, a C50 carotenoid, is the primary pigment responsible for the characteristic red-orange coloration of many halophilic archaea.[1][2][3] Its unique structure, featuring a long C50 isoprenoid backbone with 13 conjugated double bonds and four hydroxyl groups, imparts significant antioxidant properties, making it a molecule of great interest for pharmaceutical and nutraceutical applications.[2][3][4][5] This technical guide provides a comprehensive overview of the spectroscopic properties of **bacterioruberin**, offering a foundational understanding for researchers and professionals involved in its study and application.

## Core Spectroscopic Data

The spectroscopic signature of **bacterioruberin** is key to its identification and quantification. The following tables summarize the core quantitative data from various spectroscopic techniques.

### Table 1: UV-Visible Absorption Spectroscopy Data

The UV-Visible spectrum of **bacterioruberin** is characterized by a distinctive three-fingered absorption profile in the blue-green region of the electromagnetic spectrum.[6] The exact peak positions can vary slightly depending on the solvent used for extraction and analysis.

| Solvent System     | $\lambda_{\text{max}}$ 1 (nm) | $\lambda_{\text{max}}$ 2 (nm) | $\lambda_{\text{max}}$ 3 (nm) | Additional Peaks (nm) | Reference(s) |
|--------------------|-------------------------------|-------------------------------|-------------------------------|-----------------------|--------------|
| Acetone            | 468                           | 495                           | 530                           | -                     | [6]          |
| Acetone Mixture    | 469                           | 494                           | 526                           | 370, 385 (cis peaks)  | [7]          |
| Methanol           | 466                           | 495                           | 528                           | -                     | [7]          |
| Methanolic Extract | 467                           | 494                           | 527                           | 369, 387 (cis peaks)  | [8]          |
| Pigment Extracts   | 460                           | 490                           | 520                           | -                     | [9]          |

## Table 2: Raman Spectroscopy Data

Resonance Raman spectroscopy is a powerful tool for the in-situ analysis of carotenoids like **bacterioruberin**, even at low concentrations.[10] The characteristic peaks correspond to specific vibrational modes within the polyene chain.

| Vibrational Mode           | Wavenumber (cm <sup>-1</sup> ) - <i>H. marismortui</i> | Wavenumber (cm <sup>-1</sup> ) - <i>H. salinarum</i> | Reference(s) |
|----------------------------|--------------------------------------------------------|------------------------------------------------------|--------------|
| C=C stretching ( $\nu_1$ ) | 1520                                                   | 1505, 1509                                           | [6][10][11]  |
| C-C stretching ( $\nu_2$ ) | 1163                                                   | 1152, 1151                                           | [6][10][11]  |
| C=CH in-plane rocking      | 1010                                                   | 1000                                                 | [6][10][11]  |

## Table 3: Mass Spectrometry Data

Mass spectrometry is crucial for confirming the molecular weight and elemental composition of **bacterioruberin** and its derivatives.

| Ionization Method   | Molecular Ion (m/z)                    | Inferred Formula                               | Reference(s) |
|---------------------|----------------------------------------|------------------------------------------------|--------------|
| UPLC-ESI-MS/MS      | [M+H] <sup>+</sup> 740.5, 741.5, 742.5 | C <sub>50</sub> H <sub>76</sub> O <sub>4</sub> | [9]          |
| UHPLC-Q-Orbitrap-MS | 740.59998                              | C <sub>50</sub> H <sub>74</sub> O <sub>4</sub> | [12]         |

## Table 4: Nuclear Magnetic Resonance (NMR) Spectroscopy Data

<sup>1</sup>H-NMR spectroscopy provides detailed information about the chemical environment of the hydrogen atoms within the **bacterioruberin** molecule, confirming its structure.

| Signal | Chemical Shift (ppm) | Assignment                                                         | Reference(s) |
|--------|----------------------|--------------------------------------------------------------------|--------------|
| 1      | 5.5 - 6.8            | Hydrogens in the isoprene chain                                    | [9]          |
| 2      | 1.0 - 2.0            | Bacterioruberin typical signals (including CH <sub>3</sub> groups) | [9]          |
| 3      | 3.64                 | Hydroxyl groups                                                    | [9]          |
| 4      | 2.03 - 2.07          | Double bond hydrogens                                              | [9]          |

## Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible spectroscopic analysis of **bacterioruberin**.

## Carotenoid Extraction from Halophilic Archaea

This protocol is a generalized procedure based on common practices cited in the literature.[1][13][14]

#### Materials:

- Cell pellet of halophilic archaea
- Acetone-methanol mixture (7:3 v/v) or pure methanol
- Phosphate buffer saline (PBS)
- Liquid nitrogen (optional, for cell lysis)
- Centrifuge
- Sonicator
- Nitrogen gas stream
- 0.22  $\mu\text{m}$  syringe filter

#### Procedure:

- Harvest the cell culture by centrifugation (e.g., 12,300 x g for 5 minutes).[\[1\]](#)
- Wash the cell pellet with PBS to remove residual media.
- For enhanced extraction, freeze the pellet with liquid nitrogen and thaw to facilitate cell lysis.  
[\[13\]](#)
- Resuspend the pellet in the chosen solvent (e.g., acetone-methanol mixture).
- Sonicate the suspension for an appropriate duration (e.g., 60 minutes) to disrupt the cells and solubilize the pigments.[\[8\]](#)
- Centrifuge the mixture to pellet the cell debris.
- Collect the supernatant containing the carotenoid extract.
- Repeat the extraction process with the pellet until it is colorless.
- Pool the supernatants and evaporate the solvent under a stream of nitrogen.

- Re-dissolve the dried extract in a suitable solvent for analysis and filter through a 0.22  $\mu\text{m}$  syringe filter.

## UV-Visible Spectroscopy

Instrumentation:

- Shimadzu UV-1280 spectrophotometer or equivalent.[\[1\]](#)

Procedure:

- Prepare a solution of the extracted carotenoids in a suitable solvent (e.g., methanol).
- Place the solution in a quartz cuvette.
- Scan the sample across a wavelength range of 300–600 nm.[\[1\]](#)[\[8\]](#)
- Record the absorbance spectrum and identify the characteristic absorption maxima.

## High-Performance Liquid Chromatography (HPLC) and UPLC-MS

Instrumentation:

- UltiMate 3000 System with a Thermo Scientific ISQ EM Single Quad MS System with Atmospheric Pressure Chemical Ionization (APCI) or equivalent.[\[1\]](#)
- Synchronis C18 column or equivalent.[\[1\]](#)

Procedure:

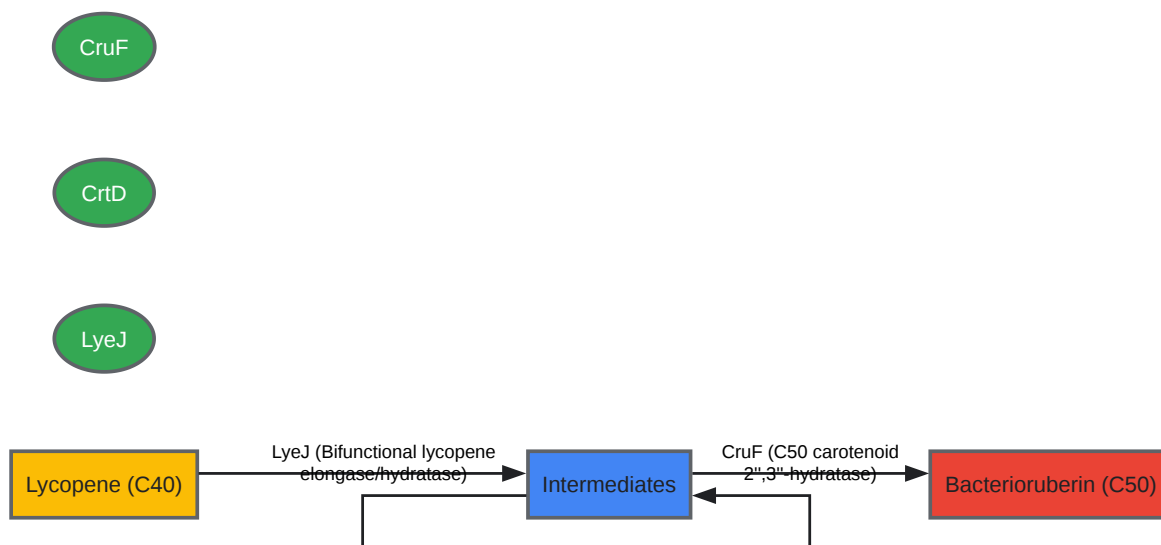
- Chromatographic Separation:
  - Mobile Phase: Acetonitrile-dichloromethane-methanol (70:20:10 v/v/v) with 20 mM ammonium acetate and 0.1% triethylamine, or 100% methanol.[\[1\]](#)[\[7\]](#)
  - Flow Rate: 1 mL/min.[\[1\]](#)
  - Injection Volume: 20  $\mu\text{L}$ .[\[1\]](#)

- Column Temperature: 20 °C.[7]
- Detection: Monitor at 490 nm for **bacterioruberin**.[\[1\]](#)
- Mass Spectrometry Analysis:
  - Ionization Mode: Positive ion mode.
  - Scan Range: 300 to 1000 m/z.[\[1\]](#)
  - Identify **bacterioruberin** and its derivatives based on their retention times, UV-Vis spectra, and mass-to-charge ratios.

## Visualization of the Bacterioruberin Biosynthetic Pathway

The following diagram illustrates the biosynthetic pathway of **bacterioruberin** from lycopene in the extremely halophilic archaeon *Haloarcula japonica*.[\[15\]](#) This pathway involves three key enzymatic steps.

## Enzymatic Conversions

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